

(3-Pyrrolidin-1-ylphenyl)methanol as a precursor for herbicides

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Compound of Interest

Compound Name: (3-Pyrrolidin-1-ylphenyl)methanol

Cat. No.: B1588405

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Application Notes and Protocols for Herbicide Development

Topic: **(3-Pyrrolidin-1-ylphenyl)methanol** as a Precursor for Herbicides

Audience: Researchers, scientists, and drug development professionals.

The Pyrrolidine Scaffold: A Privileged Structure in the Discovery of Novel Herbicides

The relentless evolution of herbicide resistance in weed populations presents a significant threat to global food security. This challenge necessitates the continuous discovery and development of herbicides with novel modes of action. In this context, certain chemical scaffolds have emerged as "privileged structures" – frameworks that can be readily modified to interact with a variety of biological targets. The pyrrolidine ring is one such scaffold that has proven to be a cornerstone in the design of a new generation of highly effective herbicides.

This application note will explore the utility of the pyrrolidine motif, with a particular focus on pyrrolidinone and pyrrolidine-2,4-dione cores, in modern herbicide discovery. We will delve into the synthesis, mode of action, and structure-activity relationships of these compound classes, using the recently developed herbicide, tetflupyrolimet, as a case study for a novel mode of action. Furthermore, we will discuss the potential of functionalized phenylpyrrolidines, such as

(3-Pyrrolidin-1-ylphenyl)methanol, as versatile precursors for the synthesis of new herbicidal candidates.

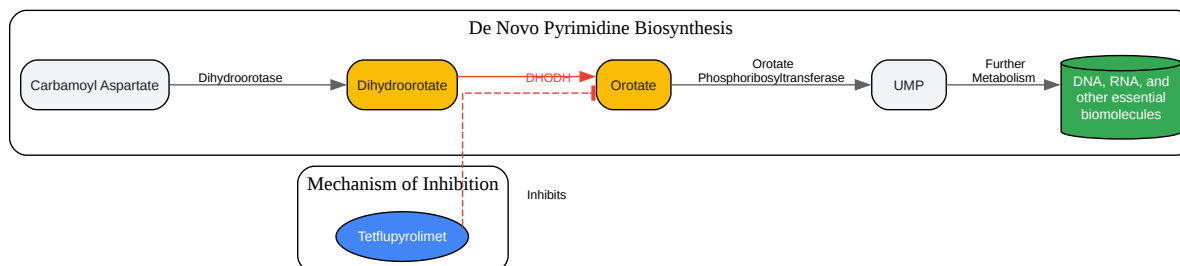
Pyrrolidinone Herbicides: A New Frontier in Weed Control

The discovery of the aryl pyrrolidinone anilide class of herbicides marks a significant advancement in the fight against herbicide resistance. These compounds introduce a novel mode of action, providing an effective tool for managing weeds that have developed resistance to existing herbicides.

Case Study: Tetflupyrolimet and the Inhibition of Dihydroorotate Dehydrogenase (DHODH)

Tetflupyrolimet is a groundbreaking herbicide that has been classified as the first member of the HRAC (Herbicide Resistance Action Committee) Group 28.^{[1][2]} Its novel mode of action is the inhibition of the enzyme dihydroorotate dehydrogenase (DHODH).^{[1][2]} DHODH is a key enzyme in the de novo pyrimidine biosynthesis pathway, which is essential for the production of DNA, RNA, glycoproteins, and phospholipids in plants.^[1] By inhibiting DHODH, tetflupyrolimet deprives the plant of essential building blocks for growth and development, leading to weed death.^[1]

The discovery of tetflupyrolimet stemmed from high-throughput screening and subsequent extensive synthetic optimization.^{[3][4]} This highlights the importance of exploring novel chemical spaces to identify new herbicidal modes of action.



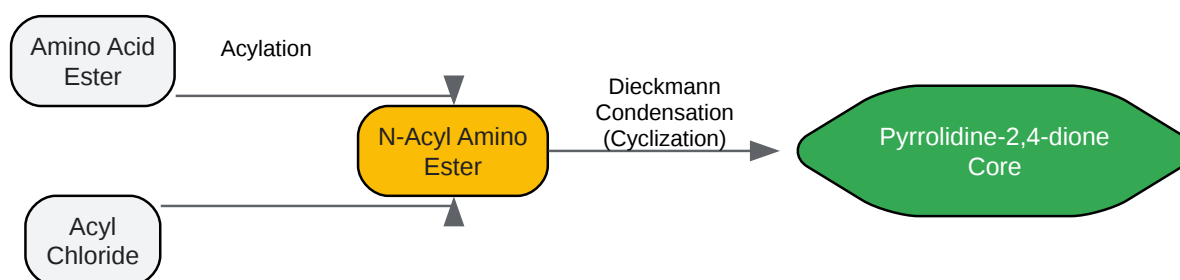
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Figure 1: Simplified pathway of DHODH inhibition by Tetflupyrolimet.

Pyrrolidine-2,4-diones: A Versatile Class of Herbicides

The pyrrolidine-2,4-dione core, also known as a tetramic acid moiety, is another privileged scaffold in herbicide design.[5][6] These compounds have been shown to exhibit a broad spectrum of herbicidal activity. Their synthesis is often achieved through multi-step sequences involving substitution, acylation, and cyclization reactions, allowing for the creation of diverse chemical libraries for screening.[5][6]

The mode of action for many pyrrolidine-2,4-dione herbicides is the inhibition of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). HPPD is involved in the biosynthesis of plastoquinone and tocopherols, which are essential for photosynthesis and antioxidant protection in plants.



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